

BPR1J-097 temperature sensitivity handling

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Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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Technical Data Summary

The table below summarizes the available physicochemical and handling information for **BPR1J-097**.

Property	Specification
Molecular Formula	$C_{27}H_{28}N_6O_3S$ [1]
Molecular Weight	516.61 g/mol [1]
Purity	≥98% [1]
Appearance	White to off-white solid powder [1] [2]
CAS Number	1327167-19-0 [1]
Short-Term Storage	Room temperature (stable at ambient temperature for a few days during shipping) [1]
Long-Term Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]
Long-Term Storage (Solution)	-80°C for 6 months or -20°C for 1 month (sealed, away from moisture) [2]

Frequently Asked Questions & Troubleshooting

Here are answers to common questions and guides for troubleshooting potential issues.

Q1: What is the recommended long-term storage condition for BPR1J-097 powder?

- **Answer:** For long-term stability, the powder should be stored at **-20°C**, where it remains stable for up to 3 years. Storage at **4°C** for 2 years is also possible. The product is stable at room temperature for a few days, which covers ordinary shipping time [1].

Q2: How should I prepare and store stock solutions of BPR1J-097?

- **Answer:**
 - **Solubility:** The compound may dissolve in DMSO. For products with low water solubility, it is recommended to test solvents like DMSO, water, ethanol, or DMF with a minute amount of product first to avoid sample loss [1].
 - **Preparation:** Once the stock solution is prepared, aliquot it into working volumes to avoid repeated freeze-thaw cycles [1].
 - **Storage:** Stock solutions in DMSO should be stored at **-80°C for 6 months** or **-20°C for 1 month** in sealed containers and kept away from moisture [2].

Q3: What should I do if my BPR1J-097 solution precipitates during an experiment?

- **Answer:** Precipitation often occurs when a stock solution in DMSO is added to an aqueous buffer.
 - **Prevention:** Ensure the final concentration of DMSO in your assay buffer is sufficient to keep the compound in solution (e.g., 0.1-1%). Pre-diluting the stock solution in a small volume of an intermediate solvent like 100% ethanol or PEG 300 before adding to the aqueous buffer can also help.
 - **Resolution:** Gently warm the solution and sonicate to re-dissolve the compound. Avoid vigorous vortexing.

Q4: I am observing inconsistent biological activity. What could be the cause?

- **Answer:** Inconsistent results can stem from compound degradation or handling issues.
 - **Check Storage Conditions:** Confirm that powder and stock solutions have been stored at the recommended temperatures and that solutions are not past their stability period.
 - **Verify Solution Handling:** Ensure stock solutions were thoroughly mixed after thawing and that freeze-thaw cycles have been minimized. Check for any signs of precipitation or crystallization in your stock or working solutions.
 - **Confirm Assay Conditions:** Review the stability of **BPR1J-097** in your specific assay buffer at the incubation temperature and pH.

Experimental Protocol Overview

This protocol outlines the key steps for handling **BPR1J-097** in cell-based assays, based on common practices for similar compounds [2].

In Vitro Cell Proliferation Assay

- **Stock Solution Preparation**

- Weigh the recommended mass of **BPR1J-097** powder to prepare a 10-20 mM stock solution in DMSO.
- Vortex thoroughly and aliquot. Store aliquots at -80°C.

- **Cell Seeding**

- Seed cells (e.g., MOLM-13 or MV4-11 for FLT3-related studies) in a 96-well culture plate at a density of 10,000 cells per well in growth medium [2].
- Allow cells to adhere and grow for approximately 16 hours.

- **Compound Treatment**

- Prepare a serial dilution of **BPR1J-097** in culture medium, ensuring the final concentration of DMSO is consistent and does not exceed 0.1% (v/v) to avoid cytotoxicity.
- Treat cells with the compound at various concentrations. Include a vehicle control (e.g., 0.1% DMSO).

- **Incubation & Viability Measurement**

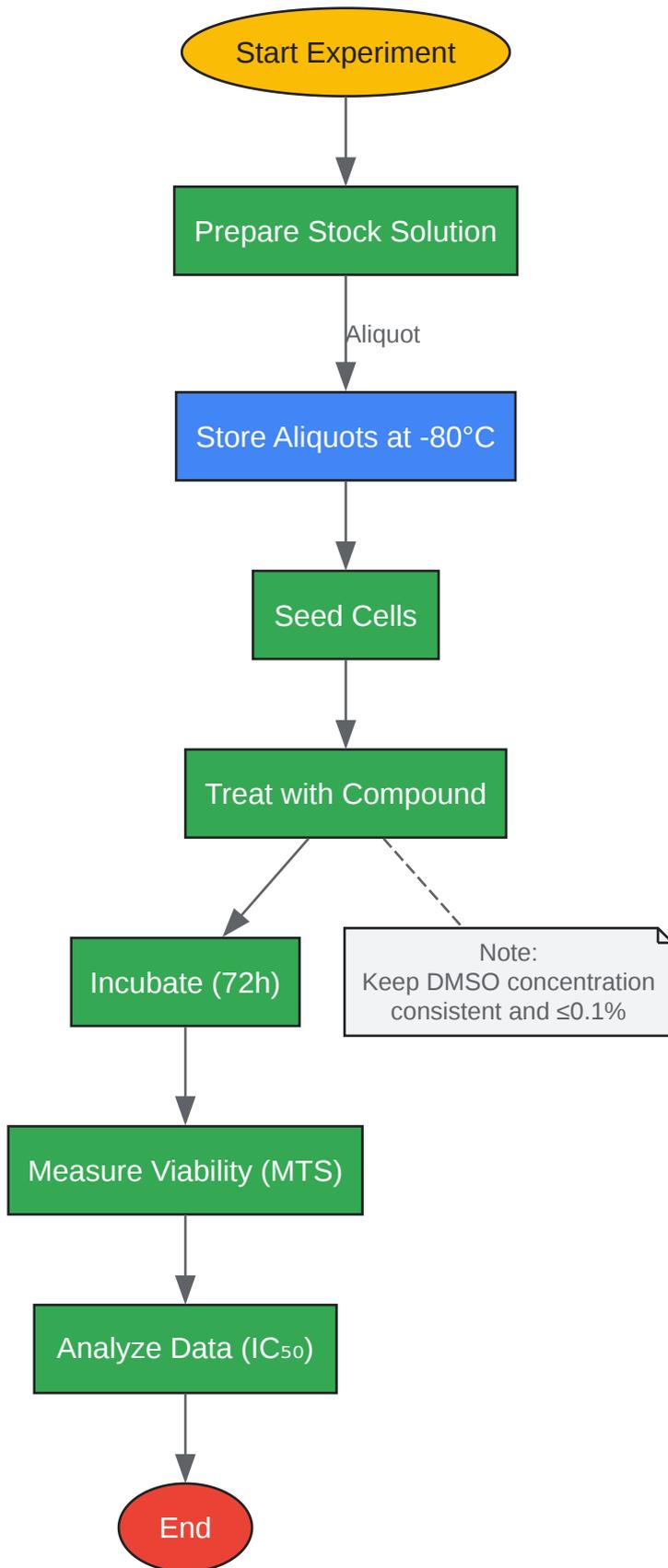
- Incubate cells for 72 hours.
- Quantify cell viability using a standard MTS assay by measuring absorbance at 490 nm with a plate reader [2].

- **Data Analysis**

- Calculate the percentage of cell viability relative to the vehicle control.
- Determine the IC₅₀ or GC₅₀ value using appropriate software (e.g., Prism).

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol described above.



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References

1. - BPR | FLT3 inhibitor | CAS 1327167-19-0 | Buy 1 - J ... 097 BPR 1 J 097 [[invivochem.com](https://www.invivochem.com)]

2. BPR1J-097 Hydrochloride | FLT3 Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

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